

Piptocarphin F: A Technical Overview of A Sesquiterpene Lactone

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Compound of Interest

Compound Name: *Piptocarphin F*

Cat. No.: *B211590*

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Introduction

Piptocarphin F is a sesquiterpene lactone, a class of natural products known for a wide range of biological activities. This technical guide provides a summary of the available chemical identifiers for **Piptocarphin F**. Due to the limited publicly available data, this document also presents a generalized experimental workflow for the investigation of such natural products, in lieu of specific experimental protocols and signaling pathway analyses for **Piptocarphin F**.

Chemical Identifiers

While a specific CAS Registry Number for **Piptocarphin F** is not readily available in the public domain, several other key chemical identifiers have been reported. These are crucial for the accurate identification and database referencing of this compound. The available data is summarized in the table below.

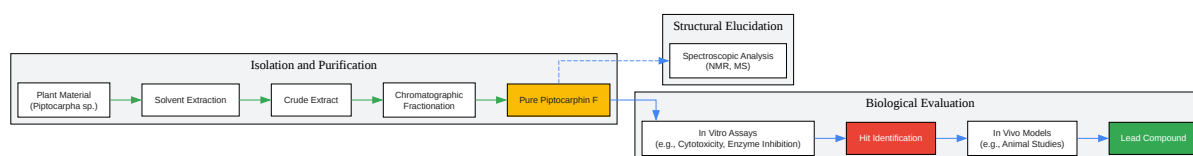
Identifier	Value	Source
Molecular Formula	C ₂₁ H ₂₈ O ₈	PubChem[1]
IUPAC Name	[(1R,2E,8R,10R,11S)-6-(ethoxymethyl)-10,11-dihydroxy-1,10-dimethyl-5-oxo-4,14-dioxatricyclo[9.2.1.0 ^{3,7}]tetradeca-2,6-dien-8-yl] 2-methylprop-2-enoate	PubChem[1]
SMILES	<chem>CCOCC1=C/C2--INVALID-LINK-/(C=C2/OC1=O)C)O)(C)O">C@@HOC(=O)C(=C)C</chem>	PubChem[1]
InChI	InChI=1S/C21H28O8/c1-6-26-11-13-16-14(28-18(13)23)9-19(4)7-8-21(25,29-19)20(5,24)10-15(16)27-17(22)12(2)3/h9,15,24-25H,2,6-8,10-11H2,1,3-5H3/b14-9+/t15-,19-,20-,21+/m1/s1	PubChem[1]
InChIKey	UBMOPFJLLXVNM-ZUQHRPQWSA-N	PubChem[1]

Biological Activity and Experimental Data

As of the latest literature review, specific quantitative data on the biological activity of **Piptocarphin F**, detailed experimental protocols, and established signaling pathways are not extensively documented in publicly accessible scientific databases. The *Piptocarpha* genus, from which Piptocarphins are derived, is known to contain various bioactive compounds, including other sesquiterpene lactones, triterpenes, flavonoids, and phenolic acids.[2]

Hypothetical Experimental Workflow

In the absence of specific experimental details for **Piptocarphin F**, a generalized workflow for the isolation, characterization, and biological evaluation of a novel natural product is presented below. This diagram illustrates a logical progression from raw biological material to the identification of a potentially therapeutic lead compound.



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A generalized workflow for natural product discovery.

Signaling Pathways

Detailed information on the specific signaling pathways modulated by **Piptocarphin F** is not currently available. Research into the biological effects of this compound would be required to elucidate its mechanism of action and its impact on cellular signaling cascades.

Conclusion

Piptocarphin F is a structurally defined sesquiterpene lactone for which a comprehensive biological and pharmacological profile is yet to be established in the public domain. The chemical identifiers provided in this guide serve as a foundation for future research. The hypothetical workflow illustrates a standard pathway for the scientific investigation of such natural products, which could be applied to further explore the therapeutic potential of **Piptocarphin F**. Further studies are warranted to determine its biological activities, mechanism of action, and potential for drug development.

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References

- 1. pubchemlite.lcsb.uni.lu [pubchemlite.lcsb.uni.lu]
- 2. researchgate.net [researchgate.net]
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